

Personal protective equipment for handling JNJ-28330835

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-28330835

Cat. No.: B1673012

[Get Quote](#)

Essential Safety and Handling Guide for JNJ-28330835

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **JNJ-28330835**, a potent, non-steroidal selective androgen receptor modulator (SARM) intended for research use only. Due to the absence of a specific Safety Data Sheet (SDS), this document is based on best practices for handling potent research compounds with biological activity. A thorough risk assessment should be conducted before commencing any work with this compound.

Hazard Communication

JNJ-28330835 is a bioactive molecule designed to modulate the androgen receptor. While specific toxicity data is not widely available, it should be handled as a potent compound with the potential for pharmacological effects at low doses. All personnel must be trained on the potential hazards and the procedures outlined in this guide.

Personal Protective Equipment (PPE)

The minimum required PPE for handling **JNJ-28330835** is outlined below. The level of protection should be escalated based on the specific procedures and the quantities being handled.

Activity	Required Personal Protective Equipment (PPE)	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator with safety glasses. - Disposable solid-front lab coat with tight-fitting cuffs. - Double nitrile gloves. - Disposable sleeves.	High risk of aerosolization and inhalation of potent powder. Full respiratory and skin protection is critical to prevent exposure.
Solution Preparation	- Chemical fume hood. - Standard lab coat. - Safety glasses with side shields or chemical splash goggles. - Single pair of nitrile gloves.	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls are the primary means of protection.
In Vitro / In Vivo Dosing	- Lab coat. - Safety glasses. - Appropriate gloves for the solvent and compound.	Focus on preventing skin and eye contact during administration. The specific procedure will dictate the need for additional containment.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe working environment.

- Preparation:
 - Designate a specific area for handling **JNJ-28330835**, preferably within a chemical fume hood or other ventilated enclosure.
 - Ensure the work area is clean and free of clutter.

- Assemble all necessary equipment and materials, including a pre-calibrated scale, spatulas, weighing paper, and appropriate solvents.
- Prepare a spill kit appropriate for the quantity of compound being handled.
- Personal Protective Equipment (PPE) Donning:
 - Don PPE in the correct order: lab coat, inner gloves, respirator/safety glasses, and outer gloves.
- Compound Handling:
 - Weighing: Perform all weighing of solid **JNJ-28330835** within a certified chemical fume hood or a powder containment hood. Use anti-static weighing dishes to minimize dispersal.
 - Solution Preparation: Add solvent to the solid compound slowly to avoid splashing. Cap vials and vortex or sonicate to ensure complete dissolution.
- Experimentation:
 - Conduct all experimental procedures involving **JNJ-28330835** within a designated and appropriately ventilated area.
 - Use disposable equipment whenever possible to minimize cross-contamination and cleaning.
- Decontamination:
 - Wipe down all surfaces and equipment that may have come into contact with the compound using an appropriate deactivating solution (e.g., a mild bleach solution followed by a water rinse, or as determined by a risk assessment).
 - Dispose of all contaminated disposable materials as hazardous waste.
- Personal Protective Equipment (PPE) Doffing:

- Remove PPE in the reverse order of donning, being careful to avoid self-contamination. Remove outer gloves first, followed by the lab coat and inner gloves.

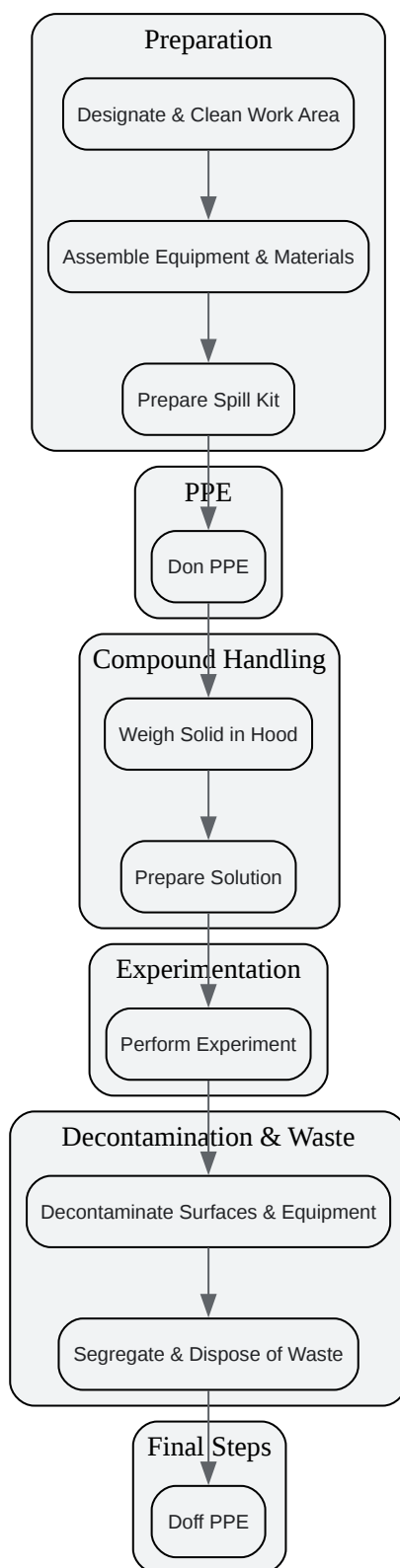
Disposal Plan

All waste generated from the handling of **JNJ-28330835** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including weighing paper, pipette tips, gloves, and disposable lab coats, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **JNJ-28330835** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Sharps: Dispose of any contaminated needles or other sharps in a designated sharps container.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **JNJ-28330835**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **JNJ-28330835**.

- To cite this document: BenchChem. [Personal protective equipment for handling JNJ-28330835]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673012#personal-protective-equipment-for-handling-jnj-28330835]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com